

3-(3,5-Dimethylphenoxy)propanal: A Technical Overview of a Versatile Synthetic Intermediate

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Compound of Interest

Compound Name: 3-(3,5-Dimethylphenoxy)propanal

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Introduction

3-(3,5-Dimethylphenoxy)propanal is an organic compound with the chemical formula $C_{11}H_{14}O_2$ and a molecular weight of 178.23 g/mol ^[1] Its structure consists of a 3,5-dimethylphenol moiety linked via an ether bond to a propanal group. This molecule serves as a key intermediate in the synthesis of a variety of more complex chemical entities, finding potential applications in the pharmaceutical and agrochemical industries.^[1] The presence of a reactive aldehyde functional group makes it a valuable building block for diverse chemical transformations.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **3-(3,5-Dimethylphenoxy)propanal** is provided in the table below. At present, detailed experimental data such as melting point, boiling point, and spectral analyses (NMR, IR, MS) are not extensively reported in publicly available literature.

Property	Value	Source
CAS Number	1017340-14-5	[1]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1]
Molecular Weight	178.23 g/mol	[1]
IUPAC Name	3-(3,5-dimethylphenoxy)propanal	[1]
Canonical SMILES	<chem>CC1=CC(=CC(=C1)OCCC=O)C</chem>	[1]
InChI Key	AIPPCTANLPCGTO-UHFFFAOYSA-N	[1]

Synthesis

While a definitive seminal publication detailing the initial synthesis of **3-(3,5-Dimethylphenoxy)propanal** is not readily available in the public domain, general synthetic strategies for analogous aryl ether propanals suggest plausible routes. These methods typically involve the formation of the ether linkage followed by the introduction or modification of the three-carbon aldehyde chain.

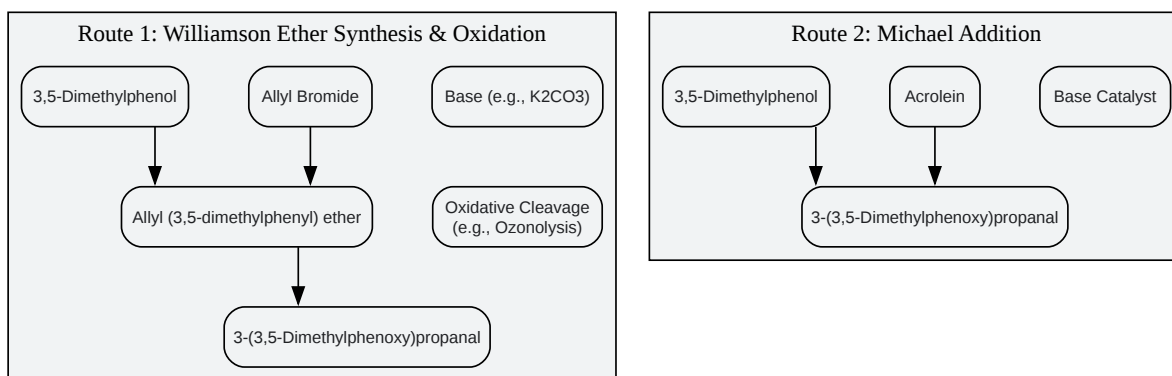
Conceptual Synthetic Pathways

Two primary conceptual pathways for the synthesis of **3-(3,5-Dimethylphenoxy)propanal** are outlined below. It is important to note that these are generalized methods and would require optimization for this specific target molecule.

- **Williamson Ether Synthesis followed by Oxidation:** This common approach would involve the reaction of 3,5-dimethylphenol with a suitable three-carbon electrophile, such as an allyl halide, to form an allyl ether. Subsequent oxidative cleavage of the double bond would yield the desired aldehyde. A variation could involve the use of 3-halopropanol, followed by oxidation of the resulting alcohol to the aldehyde.
- **Michael Addition:** An alternative route could involve the Michael addition of 3,5-dimethylphenol to acrolein. This reaction would directly form the **3-(3,5-**

Dimethylphenoxy)propanal structure.

The following diagram illustrates a generalized workflow for the synthesis of an aryl phenoxy propanal, which could be adapted for **3-(3,5-Dimethylphenoxy)propanal**.



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Conceptual synthetic routes to **3-(3,5-Dimethylphenoxy)propanal**.

Chemical Reactivity and Potential Applications

The chemical reactivity of **3-(3,5-Dimethylphenoxy)propanal** is dominated by its aldehyde functional group. This group can readily undergo a variety of transformations, making the compound a versatile synthetic intermediate.

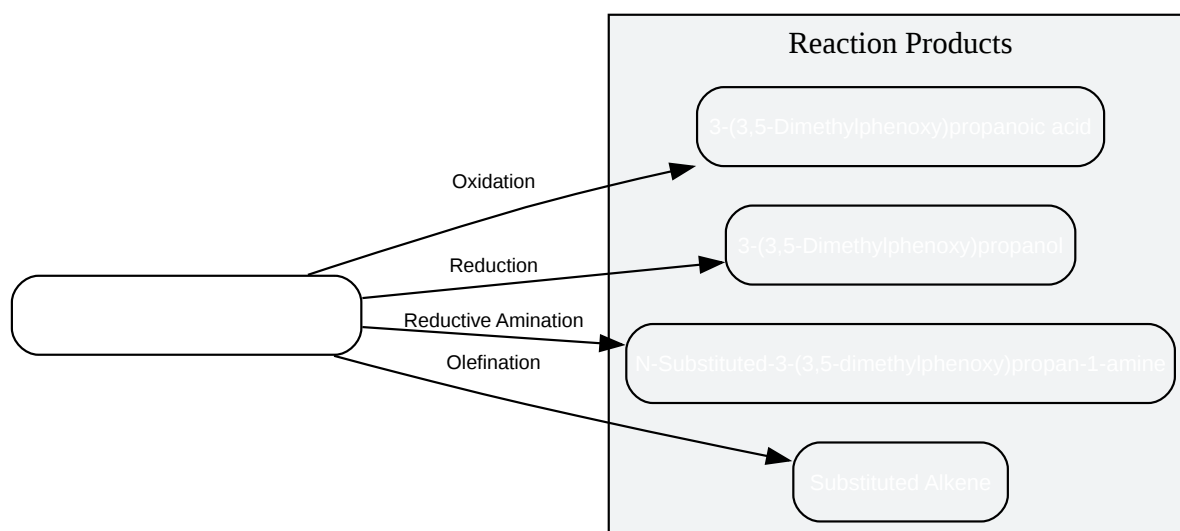
Key reactions include:

- **Oxidation:** The aldehyde can be oxidized to the corresponding carboxylic acid, 3-(3,5-Dimethylphenoxy)propanoic acid.
- **Reduction:** Reduction of the aldehyde yields the primary alcohol, 3-(3,5-Dimethylphenoxy)propanol.

- Reductive Amination: Reaction with amines in the presence of a reducing agent provides access to a diverse range of substituted amines.
- Wittig Reaction and related olefination reactions: These reactions allow for the extension of the carbon chain at the aldehyde position.
- Aldol and Knoevenagel Condensations: These classic carbon-carbon bond-forming reactions can be utilized to build more complex molecular architectures.

The bifunctional nature of **3-(3,5-Dimethylphenoxy)propanal**, possessing both an aromatic ring and a reactive aldehyde, makes it an attractive starting material for the synthesis of novel compounds in drug discovery and agrochemical research. The 3,5-dimethylphenyl moiety can engage in hydrophobic interactions with biological targets, while the propanal linker allows for the introduction of various pharmacophoric groups. There is some indication in the literature that derivatives of this compound may act as apoptosis modulators, suggesting a potential area for further investigation in cancer research.

The following diagram illustrates the key chemical transformations of **3-(3,5-Dimethylphenoxy)propanal**.



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References

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